

# In-Depth Technical Guide: Ivermectin EP Impurity H

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ivermectin EP Impurity H

Cat. No.: B15583142

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ivermectin EP Impurity H**, a critical related substance in the quality control of the widely used antiparasitic agent, Ivermectin. This document details its chemical structure, analytical methodologies for its identification and quantification, and its relationship to the parent drug substance.

## Core Chemical Identity of Ivermectin EP Impurity H

**Ivermectin EP Impurity H** is a monosaccharide derivative of Ivermectin B1a, meaning it is structurally similar to the main component of Ivermectin but lacks one of the two sugar moieties. Its official chemical name according to the European Pharmacopoeia (EP) is 4'-O-De(2,6-dideoxy-3-O-methyl- $\alpha$ -L-arabino-hexopyranosyl)-5-O-demethyl-22,23-dihydroavermectin A1a.

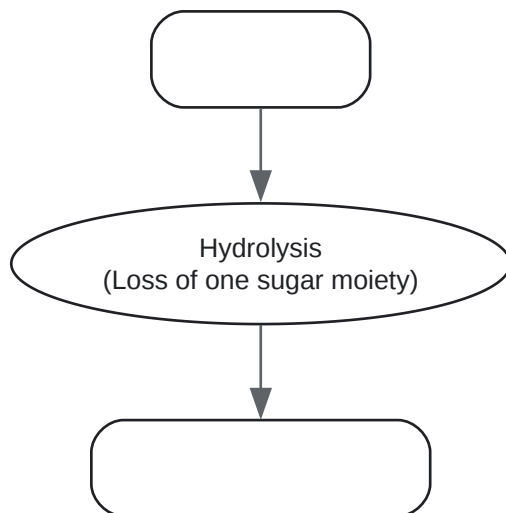
Key identifiers for this impurity are summarized in the table below.

Parameter	Value
Synonyms	Ivermectin B1 Mono-sugar Derivative, Ivermectin B1a Monosaccharide
CAS Number	71837-27-9
Molecular Formula	C <sub>41</sub> H <sub>62</sub> O <sub>11</sub>
Molecular Weight	730.92 g/mol

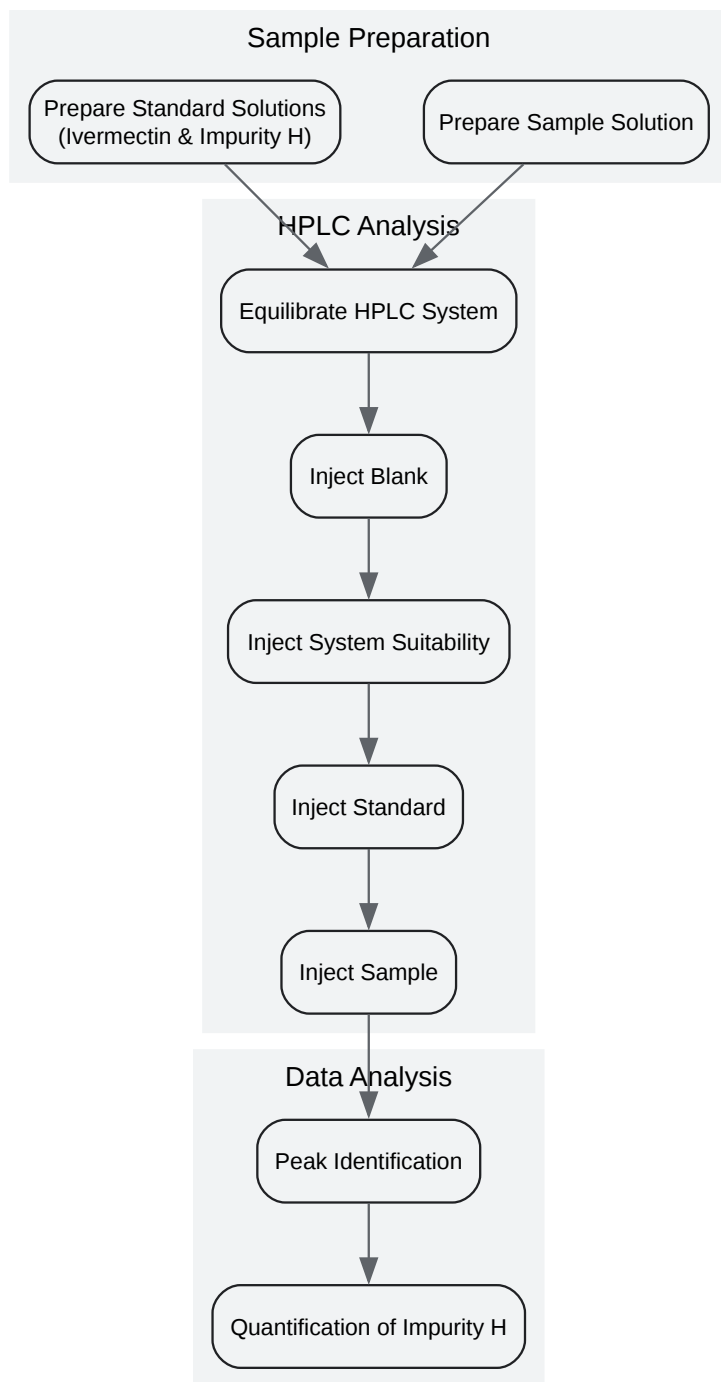
## Relationship Between Ivermectin and Impurity H

Ivermectin is a mixture of two homologous compounds, primarily 22,23-dihydroavermectin B1a (H<sub>2</sub>B<sub>1a</sub>) and a minor component, 22,23-dihydroavermectin B1b (H<sub>2</sub>B<sub>1b</sub>). Impurity H is formed through the hydrolysis of the glycosidic bond, resulting in the loss of one of the oleandrose sugar units from the Ivermectin B1a molecule. This structural relationship is a key consideration in the development of stability-indicating analytical methods.

## Formation of Ivermectin EP Impurity H



## HPLC Analysis Workflow for Ivermectin Impurity H

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [In-Depth Technical Guide: Ivermectin EP Impurity H]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15583142#ivermectin-ep-impurity-h-chemical-structure]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)